

Silver Phosphide (Ag₃P): A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: Silver phosphide

Cat. No.: B1148178

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Disclaimer: The following document provides a comprehensive overview of the available safety and technical information for **silver phosphide** (Ag₃P). It is crucial to note that publicly accessible data on this specific compound is limited. Much of the toxicological information presented is based on the general properties of metal phosphides and the known effects of phosphine gas, a potential hydrolysis product. Therefore, this guide should be used for informational purposes, and a thorough risk assessment should be conducted before any handling or use of this material.

Chemical Identification and Physical Properties

Silver phosphide is a binary inorganic compound composed of silver and phosphorus.^{[1][2]} It is characterized by its stability under ambient conditions and resistance to hydrolysis and acidic environments.^[1]

Table 1: Chemical Identifiers for **Silver Phosphide** (Ag₃P)

Identifier	Value	Source(s)
IUPAC Name	trisilver;phosphorus(3-)	^{[1][2][3]}
Molecular Formula	Ag ₃ P	^{[1][2][3]}
Molecular Weight	354.578 g/mol	^{[1][2][3]}
CAS Number	130631-79-7	^[1]

Table 2: Physical and Chemical Properties of **Silver Phosphide** (Ag₃P)

Property	Value	Source(s)
Appearance	Solid	[4]
Melting Point	Data not available	[4]
Boiling Point	Data not available	[4]
Density	Data not available	[4]
Solubility in Water	Insoluble	[1]
Solubility in Other Solvents	Data not available	
Stability	Stable under ambient conditions.[1]	[1]
Reactivity	Resistant to hydrolysis and acidic conditions. Can undergo oxidation to form silver oxide and phosphorus oxides. Reduction can yield elemental silver and phosphine gas.[1]	[1]

Hazard Identification and Toxicological Information

Specific toxicological data for **silver phosphide**, such as LD₅₀ values, are not readily available in public literature. The primary toxicological concern with metal phosphides stems from their potential to release highly toxic phosphine gas (PH₃) upon contact with water or acids.[5] Although **silver phosphide** is noted to be resistant to hydrolysis, this possibility should not be entirely discounted, especially under specific conditions.[1]

The toxicity of phosphine gas is systemic and can affect all major organ systems.[5] It is a metabolic poison that primarily targets mitochondrial function.

Table 3: Summary of Potential Health Hazards Associated with Metal Phosphide Exposure

Hazard	Description	Source(s)
Acute Toxicity (as Phosphine)	Ingestion of metal phosphides can be fatal. Inhalation of phosphine gas can cause severe respiratory distress and systemic toxicity.	[5]
Mechanism of Toxicity	Inhibition of mitochondrial cytochrome c oxidase, leading to disrupted cellular respiration and energy production. Induction of oxidative stress through the generation of reactive oxygen species (ROS).	[6][7]
Target Organs	Heart, lungs, liver, kidneys, and central nervous system.	[5]
Symptoms of Phosphine Exposure	Headache, dizziness, nausea, vomiting, difficulty breathing, and chest tightness. Severe exposure can lead to pulmonary edema, cardiovascular collapse, and death.	[5]
Carcinogenicity	Data not available for Ag3P.	
Mutagenicity	Data not available for Ag3P.	
Teratogenicity	Data not available for Ag3P.	

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **silver phosphide** are scarce. However, general synthetic routes have been described.

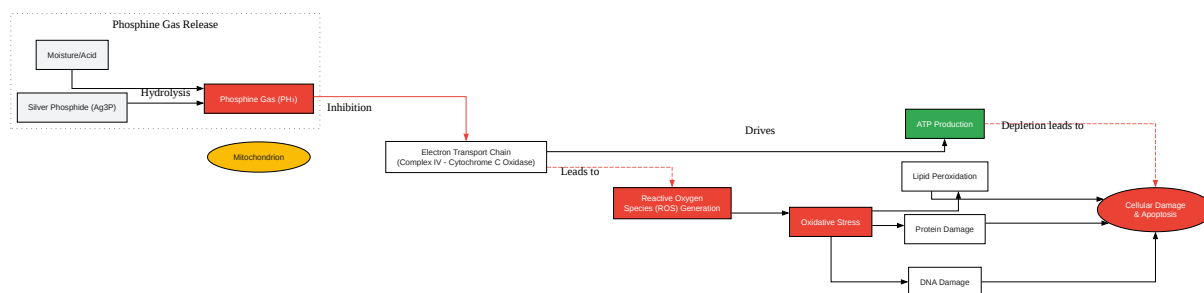
General Synthesis Methodologies

Several methods for the synthesis of **silver phosphide** have been reported, including:

- **Direct Combination:** This method involves the direct reaction of silver and phosphorus at elevated temperatures. Precise control of the temperature and atmosphere is critical to prevent the formation of oxides.^[1]
- **Reduction of Silver Compounds:** Silver salts, such as silver nitrate, can be reduced in the presence of a phosphorus source, like phosphine gas or a hypophosphite. This reaction often necessitates a reducing agent and carefully controlled conditions to ensure the formation of the desired phosphide product.^[1]
- **Organometallic Routes:** Organometallic precursors of silver can be reacted with phosphorus-containing ligands. This approach allows for greater control over the particle size and composition of the resulting **silver phosphide** nanoparticles.^[1]

Hypothetical Signaling Pathway for Phosphide-Induced Cellular Toxicity

Disclaimer: The following diagram illustrates a generalized signaling pathway for cellular toxicity induced by metal phosphides through the action of phosphine gas. This pathway is based on the known mechanisms of phosphine toxicity and is not specific to **silver phosphide**. The actual biological effects of Ag₃P may differ.



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Hypothetical pathway of phosphide-induced cellular toxicity.

Handling and Safety Precautions

Given the limited specific safety data for Ag₃P and the known high toxicity of related compounds, extreme caution should be exercised when handling this material.

- Engineering Controls: Work with **silver phosphide** should be conducted in a well-ventilated fume hood to prevent inhalation of any potential dust or evolved gases.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Chemical safety goggles or a face shield are mandatory.
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.

- Respiratory Protection: If there is a risk of generating dust or if working outside of a fume hood, a NIOSH-approved respirator with appropriate cartridges for particulates and acid gases should be used.
- Handling: Avoid creating dust. Use appropriate tools for transferring the material.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from water and acids.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Considerations

Dispose of **silver phosphide** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Contact a licensed professional waste disposal service to dispose of this material.

Conclusion

Silver phosphide is a compound with limited available safety and toxicological data. The primary concern is the potential for the release of highly toxic phosphine gas. Researchers, scientists, and drug development professionals must handle this material with extreme caution, employing stringent safety protocols and appropriate personal protective equipment. The information provided in this guide is intended to raise awareness of the potential hazards and should be supplemented with a comprehensive, institution-specific risk assessment before any work with **silver phosphide** is initiated.

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